

Application Notes and Protocols: Preparation of Apostatin-1 Stock Solution with DMSO

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Compound of Interest

Compound Name: *Apostatin-1*

Cat. No.: *B11929865*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Apostatin-1 (Apt-1) is a novel and potent inhibitor of TNF Receptor-Associated Death Domain (TRADD).[1][2][3] It functions by binding to a pocket on the N-terminal TRAF2-binding domain of TRADD (TRADD-N).[1][3] This interaction modulates the ubiquitination of key signaling proteins such as RIPK1 and beclin 1.[1][4] Consequently, **Apostatin-1** effectively blocks apoptosis, including bortezomib-induced and RIPK1-dependent apoptosis (RDA), and restores cellular homeostasis by activating autophagy.[2][4][5] These characteristics make **Apostatin-1** a valuable tool in research focused on apoptosis, autophagy, and neurodegenerative diseases.

Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **Apostatin-1** stock solutions due to its high solubilizing capacity for this compound. These application notes provide detailed protocols for the preparation, storage, and handling of **Apostatin-1** stock solutions using DMSO.

Data Presentation

Quantitative data regarding the physicochemical properties, solubility, and storage of **Apostatin-1** are summarized in the tables below for easy reference.

Table 1: Physicochemical and Solubility Data for **Apostatin-1**

Property	Value	References
CAS Number	2559703-06-7	[1][2][6]
Molecular Formula	C ₁₉ H ₂₇ N ₃ OS	[1][5][7]
Molecular Weight	345.50 g/mol	[1][5][6][7]
Appearance	White to off-white solid	[2][5]
Solubility in DMSO	≥40 mg/mL to 83.33 mg/mL (approx. 115 mM to 241 mM)	[1][3][4][5]
Solubility in Ethanol	~9 mg/mL (~26 mM)	[1][3][6]
Solubility in Water	Insoluble	[1][6]

Note: The solubility of **Apostatin-1** in DMSO can be affected by the purity and water content of the solvent. Using fresh, anhydrous (hygroscopic) DMSO is highly recommended for achieving maximum solubility.[1][5]

Table 2: Recommended Storage and Stability of **Apostatin-1**

Form	Storage Temperature	Stability Period	References
Solid Powder	-20°C	3 years	[1][2][4][5]
+4°C	2 years	[2][4][5]	
In Solvent (DMSO)	-80°C	6 months to 1 year	[1][2][4][5]
-20°C	1 month	[1][2][4][5]	

Note: To ensure the stability and efficacy of the stock solution, it is crucial to aliquot it into single-use volumes to avoid repeated freeze-thaw cycles.[1][5][8]

Experimental Protocols

Protocol 1: Preparation of a Concentrated **Apostatin-1** Stock Solution in DMSO

This protocol describes the steps to prepare a concentrated stock solution of **Apostatin-1**, for instance, at 100 mM.

Materials:

- **Apostatin-1** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)[9]
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Procedure:

- **Pre-experimental Preparation:** Before opening the product vial, allow it to equilibrate to room temperature for at least 60 minutes. This prevents moisture condensation inside the vial, which could affect the stability of the compound. Gently tap the vial to ensure all the powder is at the bottom.[10]
- **Weighing the Compound:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **Apostatin-1** powder. For small quantities (e.g., <10 mg), it is often more accurate to dissolve the entire contents of the vial to create a stock of known concentration.[11]
- **Calculating Required DMSO Volume:** Use the following formula to calculate the volume of DMSO needed to achieve the desired concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})$$

Example for preparing a 100 mM stock solution from 5 mg of **Apostatin-1**:

- Mass = 0.005 g
- Concentration = 0.1 mol/L

- Molecular Weight = 345.50 g/mol
- Volume (L) = $0.005 / (0.1 \times 345.50) = 0.0001447 \text{ L} = 144.7 \text{ }\mu\text{L}$
- Therefore, add 144.7 μL of DMSO to 5 mg of **Apostatin-1** to get a 100 mM stock solution.
- Dissolution: Add the calculated volume of sterile DMSO to the vial containing the **Apostatin-1** powder.[\[12\]](#)
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming (up to 80°C) or sonication can be applied to facilitate the process.[\[3\]](#)[\[5\]](#) Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use sterile tubes or cryogenic vials.[\[8\]](#)[\[10\]](#) Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#)[\[5\]](#)

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the concentrated DMSO stock solution into an aqueous medium for use in cell culture experiments.

Materials:

- Concentrated **Apostatin-1** stock solution in DMSO
- Sterile cell culture medium or phosphate-buffered saline (PBS)
- Sterile pipette tips and tubes

Procedure:

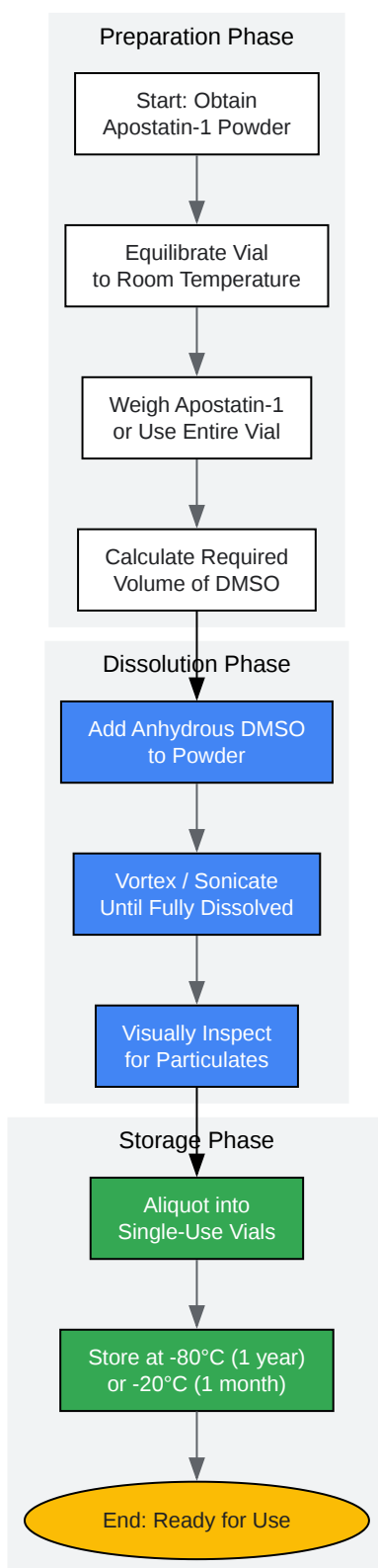
- Thawing the Stock Solution: Remove one aliquot of the concentrated **Apostatin-1** stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution: Perform a serial or direct dilution of the stock solution into the appropriate volume of cell culture medium or buffer to reach the final desired working concentration (e.g., 10 μM).

[1] It is recommended to add the stock solution to the medium while gently vortexing to ensure rapid and uniform mixing, preventing precipitation.[12]

- Final DMSO Concentration: It is critical to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.[8][10] A negative control group treated with the same final concentration of DMSO should always be included in the experiment to account for any solvent effects.[10]
- Immediate Use: Working solutions in aqueous media should ideally be prepared fresh and used immediately for optimal results.[13]

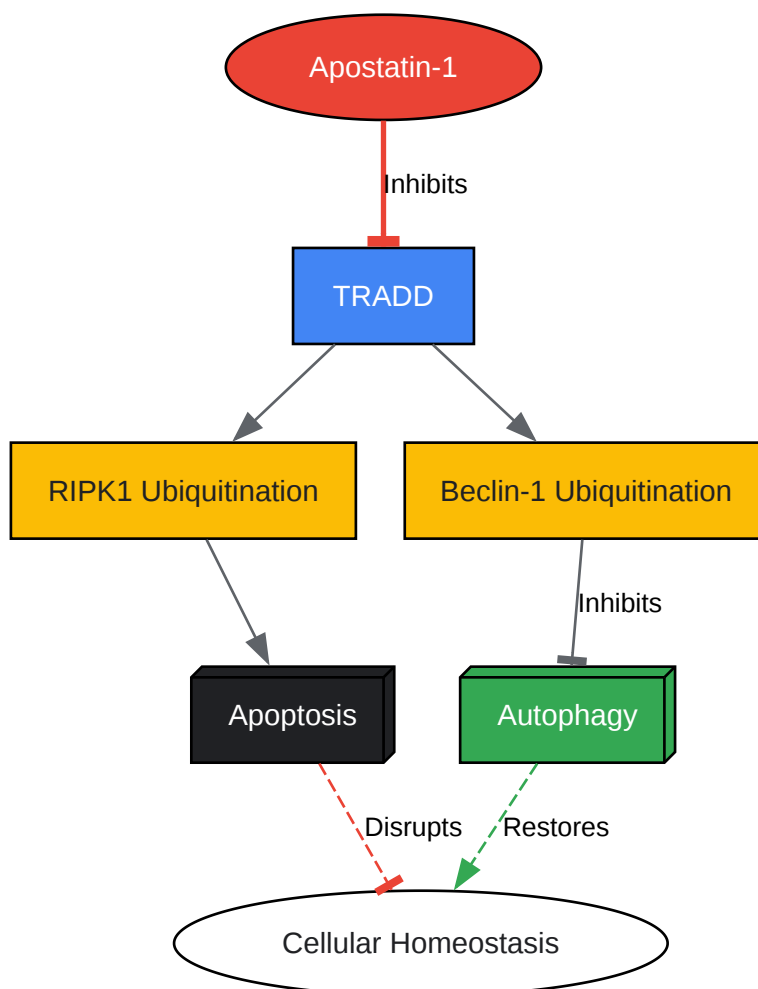
Mandatory Visualizations

Diagram 1: Experimental Workflow for **Apostatin-1** Stock Solution Preparation



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Caption: Workflow for preparing **Apostatin-1** stock solution with DMSO.

Diagram 2: Simplified Signaling Pathway of **Apostatin-1**

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Caption: **Apostatin-1** inhibits TRADD, blocking apoptosis and promoting autophagy.

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